

# MAO-B-IN-24 DMSO stock solution preparation

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**Compound Focus:** Mao-B-IN-24

Cat. No.: S12862017

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## Physicochemical Properties of MAO-B-IN-24

The table below summarizes the available key data for **MAO-B-IN-24**, which is essential for planning experiments [1].

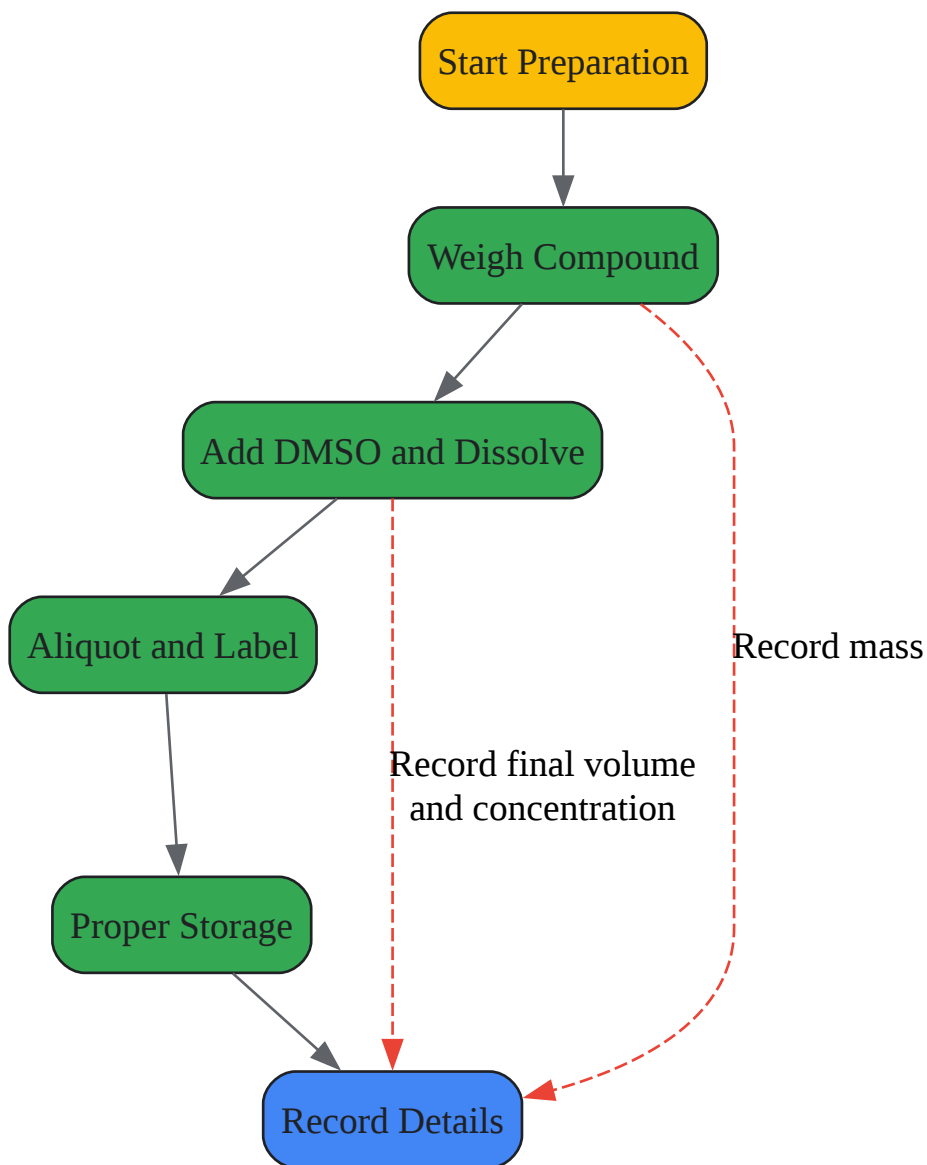
Property	Value / Description
Catalog Number	T78860 [1]
Molecular Formula	$C_{20}H_{18}N_2O$ [1]
Molecular Weight	302.37 g/mol [1]
Biological Activity	Selective, reversible, competitive MAO-B inhibitor ( $IC_{50} = 1.60 \mu M$ ). Reduces AChE activity to 54.58% at 10 $\mu M$ [1].
Recommended Storage	Powder: $-20^{\circ}C$ for 3 years. In solvent: $-80^{\circ}C$ for 1 year [1].
Solubility in DMSO	Not specified in search results

## Stock Solution Preparation Protocol

The following is a general guideline for preparing stock solutions. You will need to determine the maximum safe concentration empirically, as solubility data for **MAO-B-IN-24** is not available.

## Workflow Overview

The diagram below outlines the key stages of the stock solution preparation process.



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## Materials and Equipment

- **Compound:** **MAO-B-IN-24** powder [1]
- **Solvent:** High-grade, anhydrous DMSO (e.g., ≥99.9% purity)
- **Vessel:** A sterile, dry microcentrifuge tube (1.5 mL or 2 mL volume is typical)
- **Equipment:** Analytical balance, calibrated micropipettes, vortex mixer, and sonicator (optional, to aid dissolution)

## Step-by-Step Procedure

- **Calculate Mass:** Determine the mass of **MAO-B-IN-24** needed to achieve your desired stock concentration and volume. For example, to prepare 1 mL of a 10 mM stock solution:
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 302.37 \text{ g/mol} = \mathbf{3.02 \text{ mg}}$
- **Weigh Compound:** Tare the empty microcentrifuge tube on the analytical balance. Carefully transfer **3.02 mg** of **MAO-B-IN-24** powder into the tube.
- **Add Solvent:** Add a small volume of DMSO (e.g., about 70% of your final target volume) to the tube to wet the powder. Cap the tube tightly.
- **Dissolve Compound:** Vortex the mixture vigorously for 1-2 minutes until the powder appears fully dissolved. If any particles remain, you can briefly sonicate the tube in a water bath sonicator for 30-60 seconds. Avoid excessive heating.
- **Adjust Final Volume:** Once the compound is completely dissolved, add the remaining DMSO to reach the final target volume (e.g., 1 mL). Vortex again to ensure a homogenous solution.
- **Aliquot:** Immediately aliquot the stock solution into smaller, sterile tubes to minimize freeze-thaw cycles and contact with atmospheric moisture.
- **Label and Store:** Clearly label each aliquot with the compound name, concentration, date, and your initials. Store the aliquots at **-80°C**, which is recommended for solutions of this compound for a 1-month period [1].

## Concentration Calculator

Use this table as a guide to calculate the mass required for other common stock concentrations, assuming a final volume of 1 mL.

Desired Stock Concentration	Mass of MAO-B-IN-24 (for 1 mL)
5 mM	1.51 mg
<b>10 mM</b>	<b>3.02 mg</b>
20 mM	6.05 mg
50 mM	15.12 mg

## Important Notes & Best Practices

- **Solubility Check:** The information states that **MAO-B-IN-24** is supplied as a powder for dissolution [1], but the exact solubility in DMSO is not provided. It is advisable to start by preparing a lower concentration (e.g., 5-10 mM) to ensure the compound fully dissolves. If a higher concentration is needed, you can perform a stepwise solubility test.
- **Quality of DMSO:** Use high-quality, anhydrous DMSO. DMSO is hygroscopic and absorbs water from the atmosphere, which can affect the stability of your stock solution over time.
- **Safe Handling:** Always wear appropriate personal protective equipment (PPE), including gloves and lab coat, when handling DMSO and chemical compounds. DMSO can facilitate the skin absorption of other chemicals.
- **Bioactivity Validation:** After preparing the stock solution, it is good practice to validate its biological activity in a pilot assay, as improper storage or handling can potentially degrade the compound.

## Experimental Application Example

For a cell-based assay, you might use this stock solution as follows:

- **Example:** To treat cells at a final concentration of 1  $\mu$ M in a 1 mL well, add 1  $\mu$ L of your 10 mM DMSO stock solution to 999  $\mu$ L of cell culture media (a 1:1000 dilution).
- **Vehicle Control:** Prepare a control well that receives the same volume of pure DMSO (e.g., 1  $\mu$ L) to account for any effects of the solvent itself.

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## References

1. - MAO - B - IN | Monoamine Oxidase | TargetMol 24 [targetmol.com]

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